

# Mechanism of Action and Selectivity Profile

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## Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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**ARP-100** functions as a **highly selective competitive inhibitor** that preferentially targets the S1' pocket of MMP-2 [1] [2]. This selective interaction is key to its mechanism, as the biphenyl group in its structure is too large and rigid to fit effectively into the S1' pocket of other MMPs like MMP-1, conferring its selectivity [3] [4].

The table below summarizes the inhibitory activity (IC50 values) of **ARP-100** against MMP-2 and related enzymes:

Target Enzyme	IC50 Value	Selectivity Relative to MMP-2
MMP-2	12 nM [5] [1] [3]	-
MMP-9	200 nM [5] [1] [6]	~17-fold less selective
MMP-3	4.5 μM [5] [1] [6]	~375-fold less selective
MMP-1	>50 μM [5] [1] [6]	>4,000-fold less selective
MMP-7	>50 μM [5] [1] [6]	>4,000-fold less selective

## Experimental Evidence and Protocols

The biological activity of **ARP-100** has been validated through key experiments, particularly in models of cancer cell invasion.

## In Vitro Anti-Invasive Assay

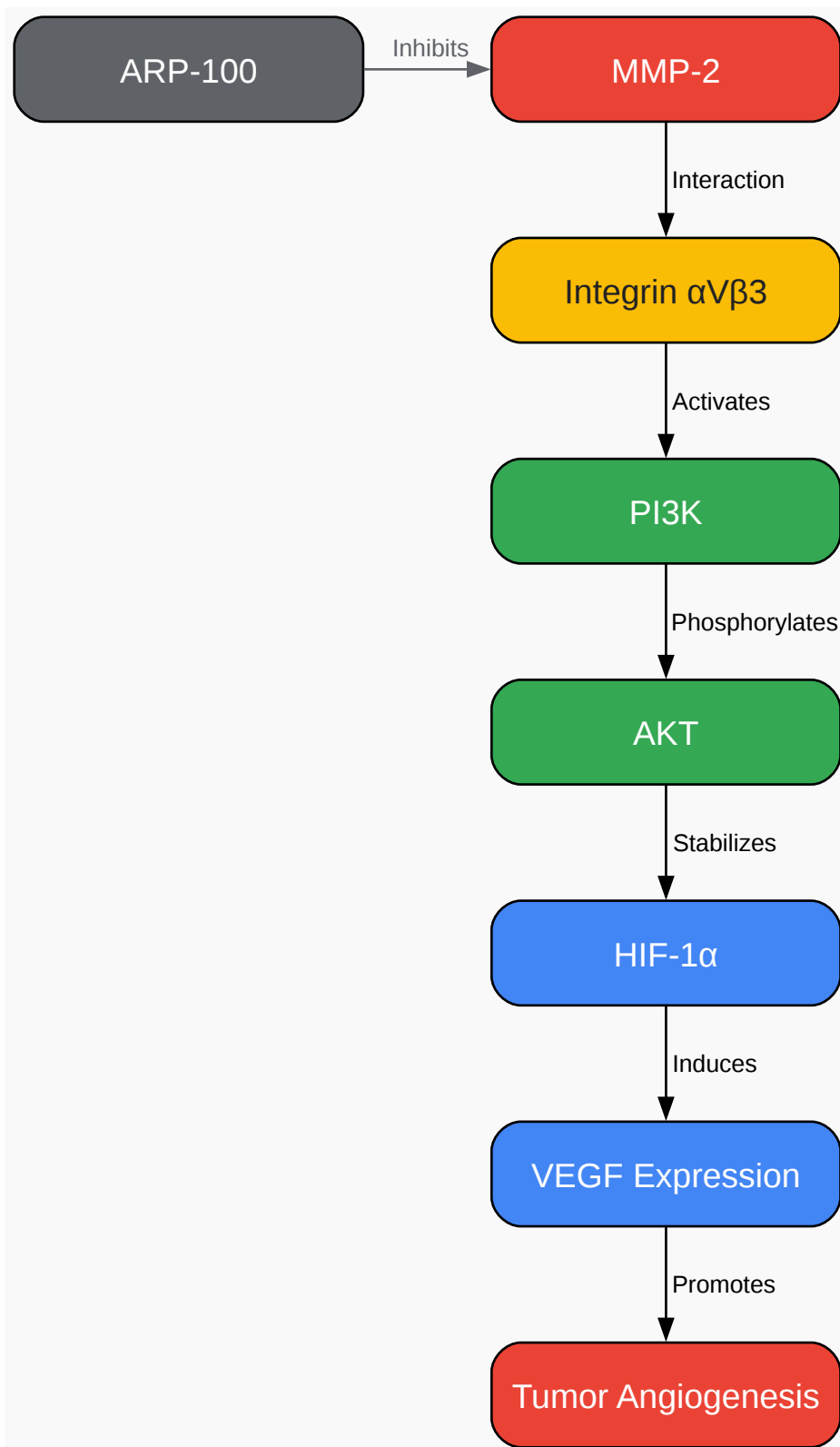
**ARP-100** significantly reduces the invasive capability of cancer cells *in vitro* [5] [1] [3].

- **Cell Line:** HT1080 human fibrosarcoma cells (which overexpress MMP-2 and MMP-9) [5] [3] [6].
- **Experimental Protocol:**
  - **Cell Plating:** Plate HT1080 cells on Matrigel (an extracellular matrix substitute) in complete medium [5].
  - **Treatment:** Apply **ARP-100** to the cells at a concentration of **50 nM** [5] [1].
  - **Incubation:** Incubate the cells for 24 hours [5].
  - **Result Measurement:** Quantify the anti-invasive effect by observing "a significant reduction in the total number of invasive elongations" through the Matrigel [5].

## Application in Signaling Pathway Elucidation

**ARP-100** is a critical tool for dissecting the role of MMP-2 in complex biological pathways. One study used it to demonstrate a novel link between MMP-2 and VEGF expression in lung cancer angiogenesis [7].

The experiment involved treating A549 lung cancer cells with **ARP-100**, which decreased VEGF expression by disrupting the **integrin- $\alpha$ V $\beta$ 3-mediated activation of the PI3K/AKT signaling pathway** [7]. This signaling relationship can be visualized as follows:



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Diagram: **ARP-100** inhibition of MMP-2 disrupts a pro-angiogenic signaling pathway, reducing VEGF expression [7].

## Basic Chemical and Handling Information

For laboratory use, please note the following information:

- **CAS Number:** 704888-90-4 [5] [1] [3]
- **Molecular Formula:** C<sub>17</sub>H<sub>20</sub>N<sub>2</sub>O<sub>5</sub>S [5] [1] [3]
- **Molecular Weight:** 364.42 g/mol [5] [1] [3]
- **Solubility:** Soluble in DMSO (e.g., 73-100 mg/mL) [5] [1]. It is also soluble in ethanol but insoluble in water [5].
- **Storage:** Store as a solid powder at -20°C [5] [1] [3].

## Current Research Status and Applications

- **Research Use:** **ARP-100** is explicitly marked "For research use only" and is not for diagnostic or therapeutic use in humans [5] [1] [3].
- **Preclinical Development:** As of the available information, **ARP-100** remains in the preclinical research stage and has not advanced to clinical trials [3] [4].
- **Primary Application:** It is predominantly used as a **selective chemical tool** to investigate the specific biological functions of MMP-2 in processes like cancer invasion, metastasis, and angiogenesis [5] [7].

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## References

1. ARP-100 | MMP-2 Inhibitor [medchemexpress.com]
2. ARP-100 | MMP [targetmol.com]
3. ARP 100 - Selective MMP-2 Inhibitor [apexbt.com]

4. ARP 100 | CAS:704888-90-4 | Selective MMP-2 inhibitor [biocrick.com]

5. ARP 100 | MMP inhibitor | Mechanism | Concentration [selleckchem.com]

6. ARP 100 | Synthetic Metalloprotease Inhibitors [rndsystems.com]

7. MMP-2 Alters VEGF Expression via  $\alpha V\beta 3$  Integrin- ... [pmc.ncbi.nlm.nih.gov]

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